

# An In-depth Technical Guide to Oxazole-4-Carboximidamide and Its Analogs

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## Compound of Interest

Compound Name: Oxazole-4-carboximidamide

Cat. No.: B15246517

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## Introduction

The oxazole scaffold is a prominent heterocyclic motif in medicinal chemistry, valued for its presence in numerous biologically active compounds. This technical guide focuses on **oxazole-4-carboximidamide**, a specific derivative that has garnered interest due to the pharmacological potential of the oxazole ring system. While direct experimental data for **oxazole-4-carboximidamide** is limited in publicly available literature, this document provides a comprehensive overview of its nomenclature, predicted properties, and a plausible synthetic route based on established chemical principles. Furthermore, this guide details the properties and synthesis of the closely related and well-documented analog, oxazole-4-carboxamide, offering a valuable point of reference for researchers in the field.

## Nomenclature and Synonyms

The systematic IUPAC name for the target compound is **oxazole-4-carboximidamide**. To be more precise regarding the position of the heteroatoms, it can also be named **1,3-oxazole-4-carboximidamide**.

Due to the limited literature on this specific compound, there are no widely recognized synonyms. However, based on systematic naming conventions, a potential alternative name could be 4-(amino(imino)methyl)oxazole.

For the closely related and more extensively studied analog, the nomenclature is as follows:

| Compound Name         | IUPAC Name                | Synonyms             | CAS Number    |
|-----------------------|---------------------------|----------------------|---------------|
| Oxazole-4-carboxamide | 1,3-oxazole-4-carboxamide | 4-Oxazolecarboxamide | 23012-15-9[1] |

## Physicochemical Properties

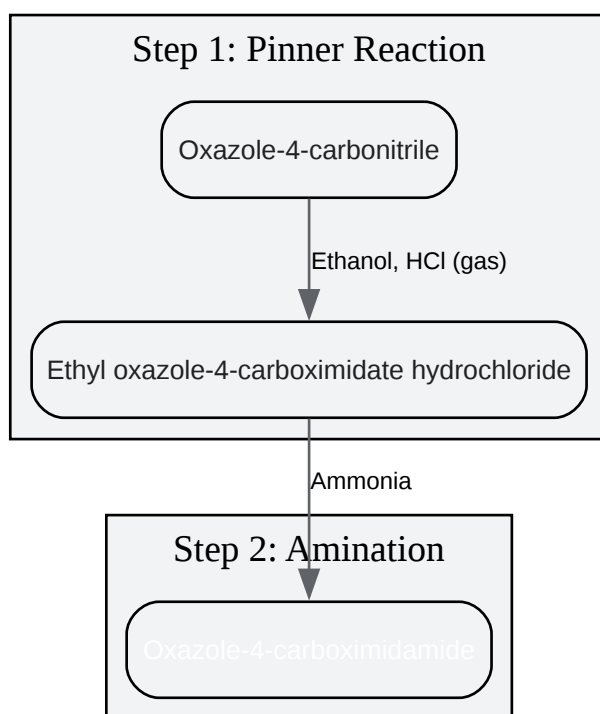
Quantitative data for **oxazole-4-carboximidamide** is not readily available. However, the properties of oxazole-4-carboxamide are well-documented and presented below for comparative purposes.

| Property            | Value for Oxazole-4-carboxamide |
|---------------------|---------------------------------|
| Molecular Formula   | C4H4N2O2                        |
| Molecular Weight    | 112.09 g/mol [2]                |
| Boiling Point       | 339.1 °C at 760 mmHg[1]         |
| Physical Form       | Solid[1]                        |
| Purity              | 98%[1]                          |
| Storage Temperature | Room Temperature[1]             |

## Proposed Synthesis of Oxazole-4-carboximidamide

A plausible synthetic pathway for **oxazole-4-carboximidamide** can be conceptualized starting from the corresponding nitrile, oxazole-4-carbonitrile. The Pinner reaction provides a classic and effective method for converting nitriles into imidates, which can then be treated with ammonia to yield the desired carboximidamide.

A proposed workflow for this synthesis is illustrated in the following diagram:



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Caption: Proposed synthesis of **oxazole-4-carboximidamide**.

## Experimental Protocols

While a specific protocol for **oxazole-4-carboximidamide** is not available, a general procedure for the key step, the Pinner reaction, is provided below. This can be adapted from the synthesis of similar amidines.<sup>[3][4]</sup>

General Protocol for Pinner Reaction and Amination:

- Formation of the Imidate (Pinner Salt):
  - Dry, gaseous hydrogen chloride is bubbled through a solution of oxazole-4-carbonitrile in anhydrous ethanol at a low temperature (typically 0 °C).
  - The reaction is stirred at this temperature until the formation of a precipitate (the imidate hydrochloride salt) is complete.
  - The resulting Pinner salt is then isolated by filtration and washed with anhydrous ether.

- Formation of the Carboximidamide:
  - The isolated imidate hydrochloride is suspended in a solution of ammonia in an appropriate solvent (e.g., ethanol).
  - The reaction mixture is stirred, typically at room temperature, until the conversion to the carboximidamide is complete.
  - The final product can be isolated and purified using standard techniques such as crystallization or chromatography.

## Biological and Medicinal Context

The oxazole ring is a key structural component in a wide array of pharmacologically active molecules.[5] Derivatives of oxazole have demonstrated a broad spectrum of biological activities, including but not limited to:

- Antimicrobial agents
- Anticancer therapeutics
- Anti-inflammatory drugs
- Antidiabetic compounds

The interest in synthesizing novel oxazole derivatives like **oxazole-4-carboximidamide** stems from the potential to discover new therapeutic agents with improved efficacy and novel mechanisms of action. The carboximidamide functional group, in particular, is known to be a bioisostere of amides and can participate in hydrogen bonding interactions with biological targets, potentially enhancing binding affinity and pharmacological activity.

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